

Application Notes and Protocols for Western Blot Analysis After ZM 449829 Treatment

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Compound of Interest

Compound Name: ZM 449829

Cat. No.: B1663035

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Introduction

ZM 449829 is a potent small molecule inhibitor with dual activity against Janus kinase 3 (JAK3) and Aurora kinases. This dual inhibition profile makes it a valuable tool for investigating the signaling pathways governed by these kinases, which are critically involved in immunology, cell cycle regulation, and oncology. Western blot analysis is an essential technique to elucidate the molecular effects of **ZM 449829** by quantifying the changes in protein expression and phosphorylation status of key downstream targets. These application notes provide detailed protocols and expected outcomes for Western blot analysis in cells treated with **ZM 449829**.

Mechanism of Action

ZM 449829 functions as an ATP-competitive inhibitor of both JAK3 and Aurora kinases.

- JAK3 Inhibition:** By binding to the ATP pocket of JAK3, **ZM 449829** prevents the phosphorylation and subsequent activation of Signal Transducer and Activator of Transcription 5 (STAT5). The JAK/STAT pathway is crucial for cytokine signaling and immune cell function.
- Aurora Kinase Inhibition:** **ZM 449829** also targets Aurora kinases, particularly Aurora B, which are key regulators of mitosis. Inhibition of Aurora B disrupts the proper

phosphorylation of its substrates, such as Histone H3, leading to defects in chromosome segregation and cell division.

Data Presentation: Quantitative Analysis of Protein Phosphorylation

The following tables summarize representative quantitative data from Western blot analyses of cells treated with **ZM 449829**. The data is presented as a percentage of the phosphorylated protein relative to the total protein, normalized to the untreated control.

Table 1: Dose-Dependent Inhibition of STAT5 Phosphorylation

ZM 449829 Concentration (μM)	Phospho-STAT5 (Tyr694) / Total STAT5 (% of Control)
0 (Control)	100%
0.1	75%
0.5	40%
1.0	15%
5.0	5%

Table 2: Time-Dependent Inhibition of Histone H3 Phosphorylation

Treatment Time with 1 μM ZM 449829 (hours)	Phospho-Histone H3 (Ser10) / Total Histone H3 (% of Control)
0 (Control)	100%
1	85%
4	50%
8	25%
24	10%

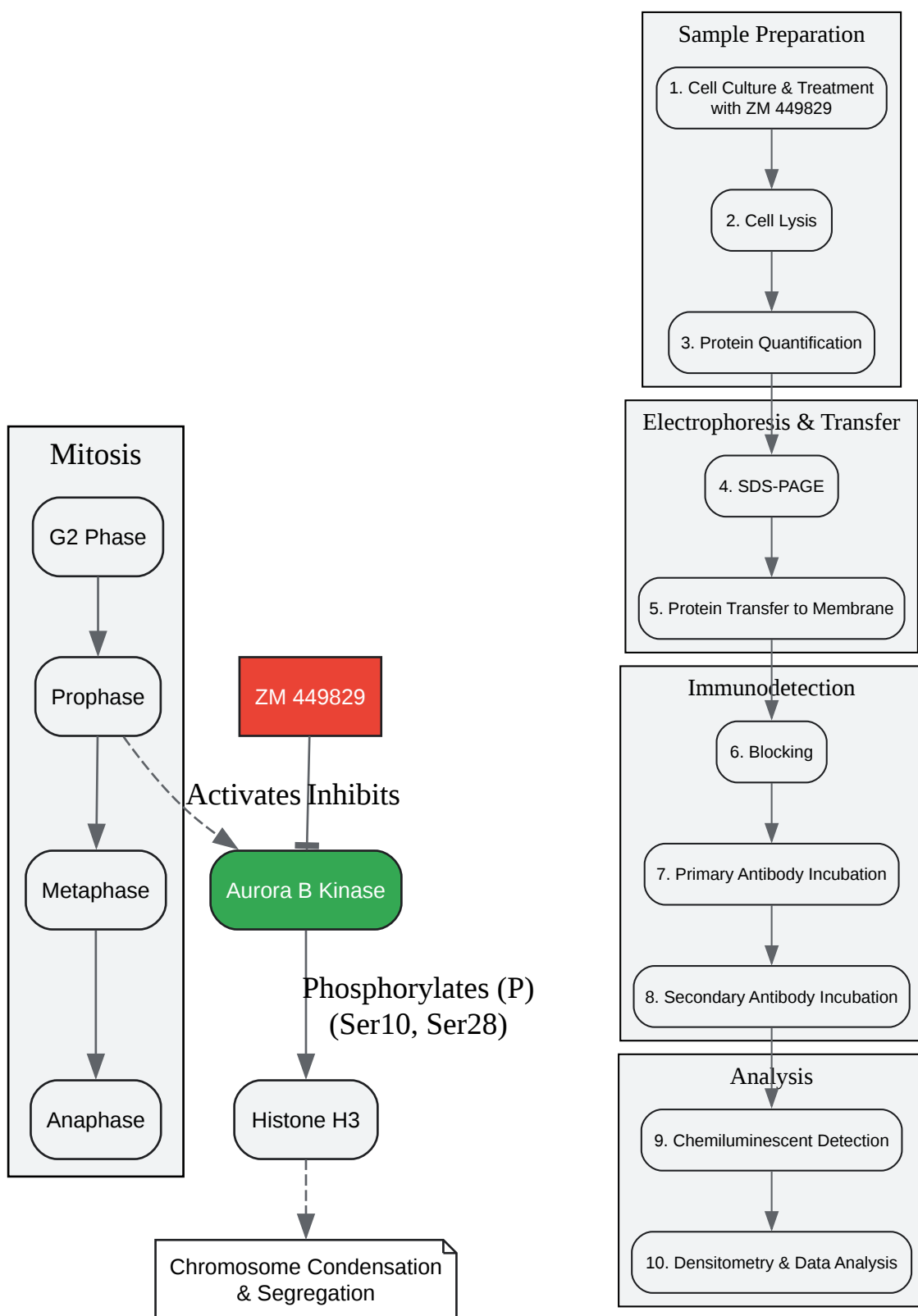
Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways affected by **ZM 449829**.



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JAK/STAT Signaling Pathway Inhibition by **ZM 449829**.



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